

Preparation of SU11657 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: SU11657

Cat. No.: B1193819

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **SU11657**, a potent inhibitor of multiple receptor tyrosine kinases. Included are detailed protocols, quantitative data, and visual diagrams to ensure accurate and reproducible experimental results. The information is tailored for professionals in research and drug development.

Quantitative Data Summary

A compilation of the essential quantitative data for **SU11657** is presented in the table below for quick reference.

Parameter	Value	Source
Molecular Weight	398.45 g/mol	Calculated
Appearance	A crystalline solid	
Purity	>98%	
Solubility in DMSO	≥ 19.92 mg/mL	
Calculated Molar Solubility in DMSO	≥ 50 mM	
Storage of Solid Compound	-20°C for up to 3 years	
Storage of Stock Solution (in DMSO)	-80°C for up to 2 years	

Introduction to SU11657

SU11657 is a synthetic small molecule that functions as a multi-targeted receptor tyrosine kinase (RTK) inhibitor. Its primary targets include Vascular Endothelial Growth Factor Receptors (VEGFR), FMS-like tyrosine kinase 3 (FLT3), and Mast/stem cell growth factor receptor (Kit). By inhibiting the activity of these kinases, **SU11657** can modulate key cellular processes such as proliferation, differentiation, and angiogenesis. This inhibitory action makes it a valuable tool in cancer research and drug development.

Experimental Protocol: Preparation of a 50 mM SU11657 Stock Solution

This protocol outlines the steps for preparing a 50 mM stock solution of **SU11657** in Dimethyl Sulfoxide (DMSO).

Materials:

- **SU11657** powder (purity >98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials

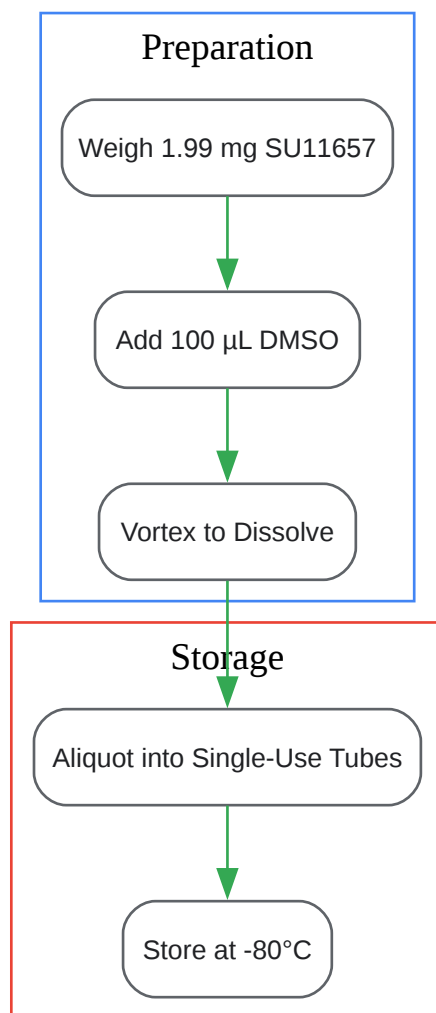
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **SU11657** and DMSO.
- Weighing **SU11657**:
 - Tare a sterile, empty microcentrifuge tube on the analytical balance.
 - Carefully weigh out 1.99 mg of **SU11657** powder into the tared tube.
- Adding DMSO:
 - Using a calibrated pipette, add 100 μ L of anhydrous DMSO to the microcentrifuge tube containing the **SU11657** powder.
- Dissolution:
 - Tightly cap the tube.
 - Vortex the solution for 1-2 minutes until the **SU11657** is completely dissolved. A clear, yellowish solution should be observed.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber, or foil-wrapped tubes.
 - Label each aliquot clearly with the compound name, concentration (50 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 2 years).

Diagrams

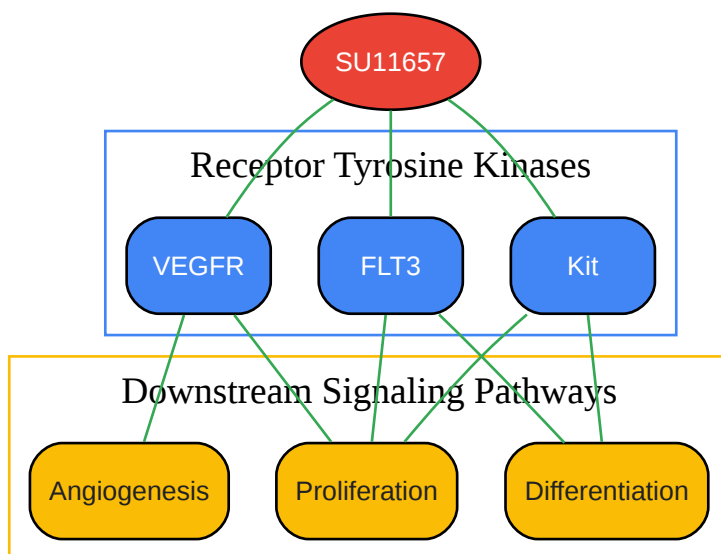
Experimental Workflow



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Caption: Workflow for **SU11657** Stock Solution Preparation.

SU11657 Signaling Pathway Inhibition



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Caption: **SU11657** Inhibition of Key Signaling Pathways.

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